

Application Notes and Protocols: Preparation of BRD0539 Stock Solution

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Audience: Researchers, scientists, and drug development professionals.

Introduction

BRD0539 is a potent, cell-permeable, and reversible small molecule inhibitor of Streptococcus pyogenes Cas9 (SpCas9).[1][2][3][4] Its mechanism of action involves blocking the binding of SpCas9 to DNA, thereby preventing gene editing.[1][3][4] This allows for dose-dependent and temporal control over CRISPR-Cas9 systems, making it a valuable tool in genetic research and therapeutic development. Proper preparation and storage of BRD0539 stock solutions are critical for ensuring its stability and obtaining reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of BRD0539.

Physicochemical and Biological Properties

A summary of the key quantitative data for **BRD0539** is presented in the table below for easy reference.



Property	Value	
Molecular Weight	452.54 g/mol [1][3]	
Formula	C25H25FN2O3S[1][3]	
CAS Number	1403838-79-8[1]	
Purity	≥98% (HPLC)[2]	
Solubility (Max Conc.)		
DMSO	up to 100 mM (45.25 mg/mL) or 91 mg/mL (201.08 mM)[1]	
Ethanol	up to 100 mM (45.25 mg/mL)	
Water	Insoluble[1]	
Biological Activity		
IC50	22 μM (in vitro SpCas9 DNA cleavage assay)[1] [2][4]	
EC50	11 μM (in an eGFP disruption assay)	
Storage (Powder)	3 years at -20°C[1][3]	
Storage (Stock Solution)	1 year at -80°C in a suitable solvent[1][3]; 1 month at -20°C[1][4]	

Experimental Protocol: Preparation of a 10 mM BRD0539 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of BRD0539 in DMSO.

Materials:

- BRD0539 powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)



- · Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling chemical compounds.
- Handle BRD0539 powder in a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for BRD0539 before use.

Procedure:

- Equilibration: Allow the vial of BRD0539 powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Weighing: Weigh the desired amount of BRD0539 powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.53 mg of BRD0539 (see calculation below).
 - Calculation: Mass (mg) = Desired Concentration (mM) × Volume (mL) × Molecular Weight (g/mol) / 1000
 - Mass (mg) = 10 mM × 1 mL × 452.54 g/mol / 1000 = 4.5254 mg
- Dissolution: Add the appropriate volume of fresh DMSO to the vial containing the BRD0539 powder. For a 10 mM solution from 4.53 mg of powder, add 1 mL of DMSO.
- Mixing: Cap the vial securely and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (25-37°C) or sonication can be used to aid dissolution if necessary.[3][4] Visually inspect the solution to ensure there are no visible particulates.



- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes.[1]
- Storage: Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[1][3][4]

Solvent Volume Calculation Table for Stock Solutions:

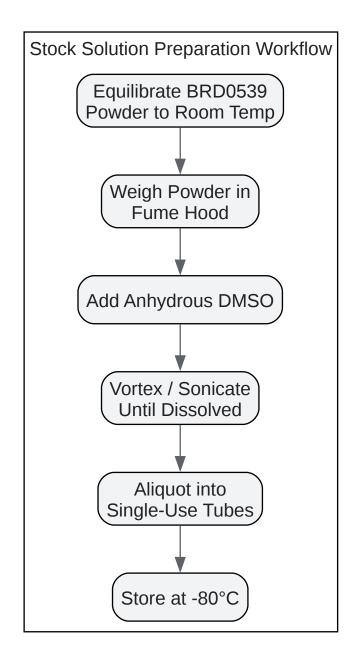
The following table provides pre-calculated solvent volumes required to prepare stock solutions of various concentrations based on a product molecular weight of 452.54 g/mol .

Desired Concentration	Volume of Solvent for 1 mg	Volume of Solvent for 5 mg	Volume of Solvent for 10 mg
1 mM	2.21 mL	11.05 mL	22.10 mL
5 mM	0.44 mL	2.21 mL	4.42 mL
10 mM	0.22 mL	1.10 mL	2.21 mL
50 mM	0.04 mL	0.22 mL	0.44 mL

Mechanism of Action and Experimental Workflow

BRD0539 functions by directly inhibiting the SpCas9 nuclease. The workflow for preparing a stock solution is a standard laboratory procedure designed to ensure accurate concentration and stability. The subsequent signaling pathway diagram illustrates the point of inhibition in the CRISPR-Cas9 gene-editing process.

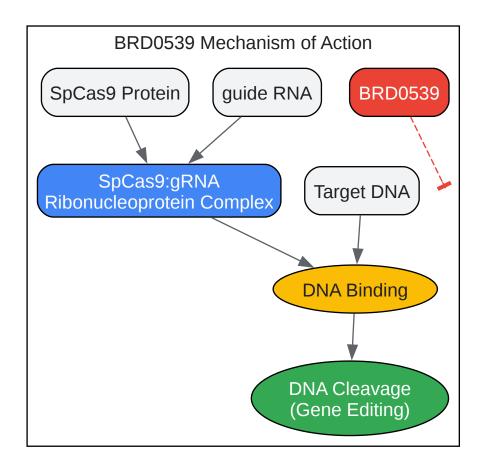




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Caption: Workflow for preparing a BRD0539 stock solution.





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Caption: BRD0539 inhibits SpCas9, preventing DNA binding and cleavage.

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